

Essential Safety and Operational Protocols for Handling ASP-4058

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Compound of Interest

Compound Name: ASP-4058

Cat. No.: B1667635

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Application, and Disposal of **ASP-4058**

This document provides crucial safety and logistical information for the handling of **ASP-4058**, a potent and selective agonist for the sphingosine 1-phosphate (S1P) receptors 1 and 5. Adherence to these protocols is essential to ensure personnel safety, experimental integrity, and environmental protection. Given the limited specific toxicological data for this compound, a cautious approach, treating it as a potent compound, is mandatory.

Compound Identification and Properties

ASP-4058 hydrochloride is a research chemical with the following properties:

Property	Value
Chemical Name	5-(5-(3-(Trifluoromethyl)-4-(((2S)-1,1,1-trifluoropropan-2-yl)oxy)phenyl)-1,2,4-oxadiazol-3-yl)-1H-benzimidazole hydrochloride
CAS Number	952510-14-4
Molecular Formula	C ₁₉ H ₁₃ ClF ₆ N ₄ O ₂
Molecular Weight	478.78 g/mol
Physical State	Solid
Storage	Store at -20°C for long-term storage (months to years) or 0-4°C for short-term storage (days to weeks). Keep in a dry, dark place.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **ASP-4058** to determine the appropriate level of PPE. The following table provides minimum PPE recommendations for common laboratory activities.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95/FFP3 respirator within a chemical fume hood.- Disposable solid-front lab coat with tight-fitting cuffs.- Double nitrile gloves.- Safety goggles.	High risk of aerosolization and inhalation of a potent powder. Full respiratory and eye protection is critical.
Solution Preparation and Handling	- Chemical fume hood.- Standard laboratory coat.- Nitrile gloves.- Safety glasses with side shields.	Reduces the risk of inhalation of vapors and accidental splashes.
Cell Culture and In Vitro Assays	- Biosafety cabinet (if working with cell lines).- Laboratory coat.- Nitrile gloves.- Safety glasses.	Standard precautions to prevent contamination of cultures and personnel exposure.

Handling and Operational Plan

All work with **ASP-4058**, particularly with the solid form, must be conducted in a designated area, such as a chemical fume hood, to minimize exposure.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Log the compound into the laboratory's chemical inventory.
- Store the compound under the recommended conditions (-20°C for long-term).

Stock Solution Preparation

- Objective: To prepare a concentrated stock solution of **ASP-4058** for use in experiments.

- Materials: **ASP-4058** hydrochloride powder, appropriate solvent (e.g., DMSO), calibrated analytical balance, volumetric flasks, and pipettes.

Procedure:

- Perform all weighing and initial solvent addition within a chemical fume hood.
- Don the appropriate PPE for handling potent powders.
- Tare a clean, dry vial on the analytical balance.
- Carefully add the desired amount of **ASP-4058** to the vial.
- Record the exact weight.
- Slowly add the calculated volume of solvent to the vial to achieve the desired stock concentration.
- Cap the vial securely and vortex or sonicate until the compound is fully dissolved.
- Clearly label the vial with the compound name, concentration, solvent, date, and your initials.
- Store the stock solution at -20°C. Avoid repeated freeze-thaw cycles.

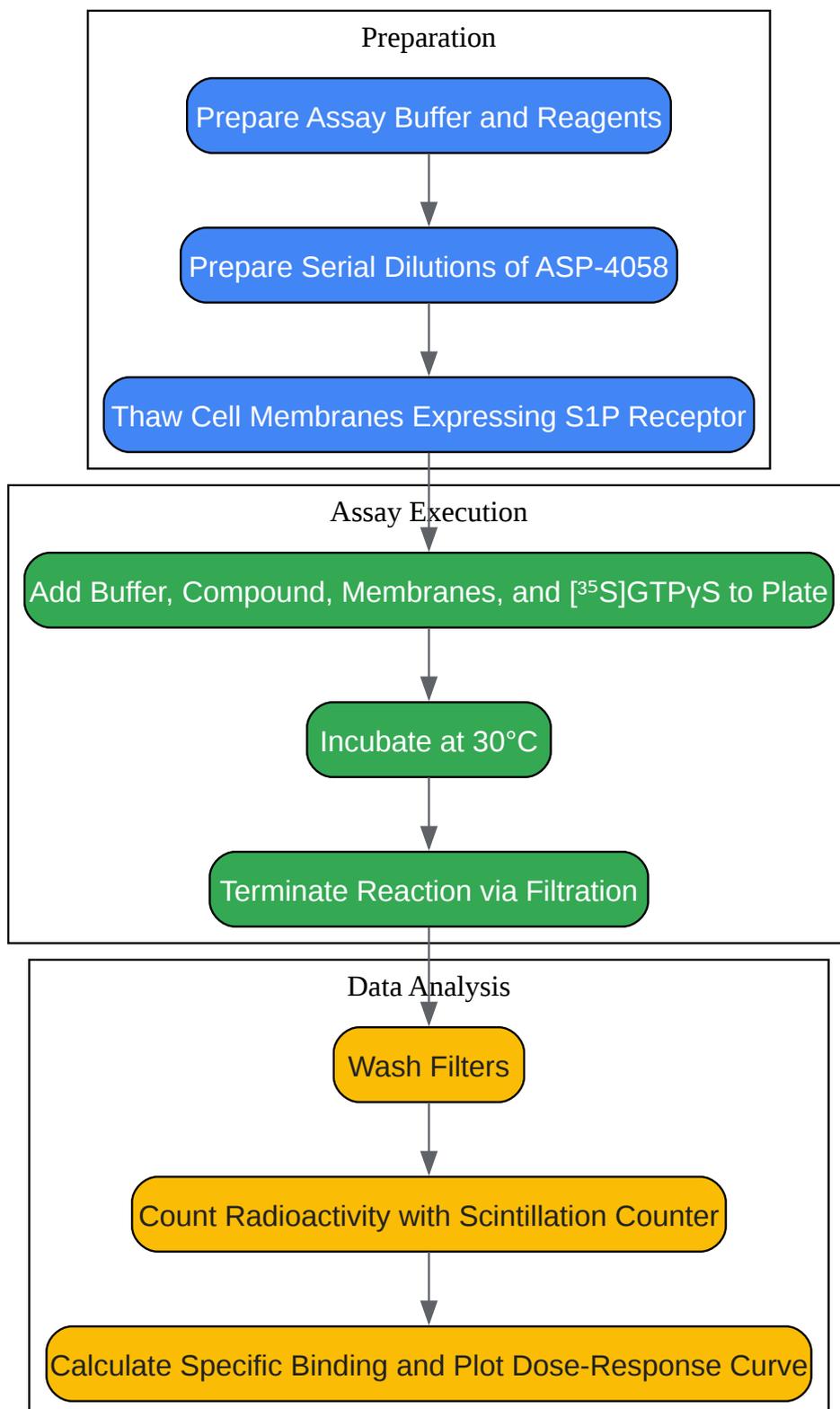
Experimental Protocols

ASP-4058 is an agonist of S1P receptors 1 and 5. A common experiment to assess its potency and efficacy is a GTPyS binding assay.

GTPyS Binding Assay Protocol

- Objective: To determine the EC₅₀ of **ASP-4058** at the S1P₁ or S1P₅ receptor.
- Principle: Agonist binding to a G-protein coupled receptor (GPCR) promotes the exchange of GDP for GTP on the G α subunit. This assay uses a non-hydrolyzable GTP analog, [³⁵S]GTPyS, to quantify receptor activation.

Workflow:

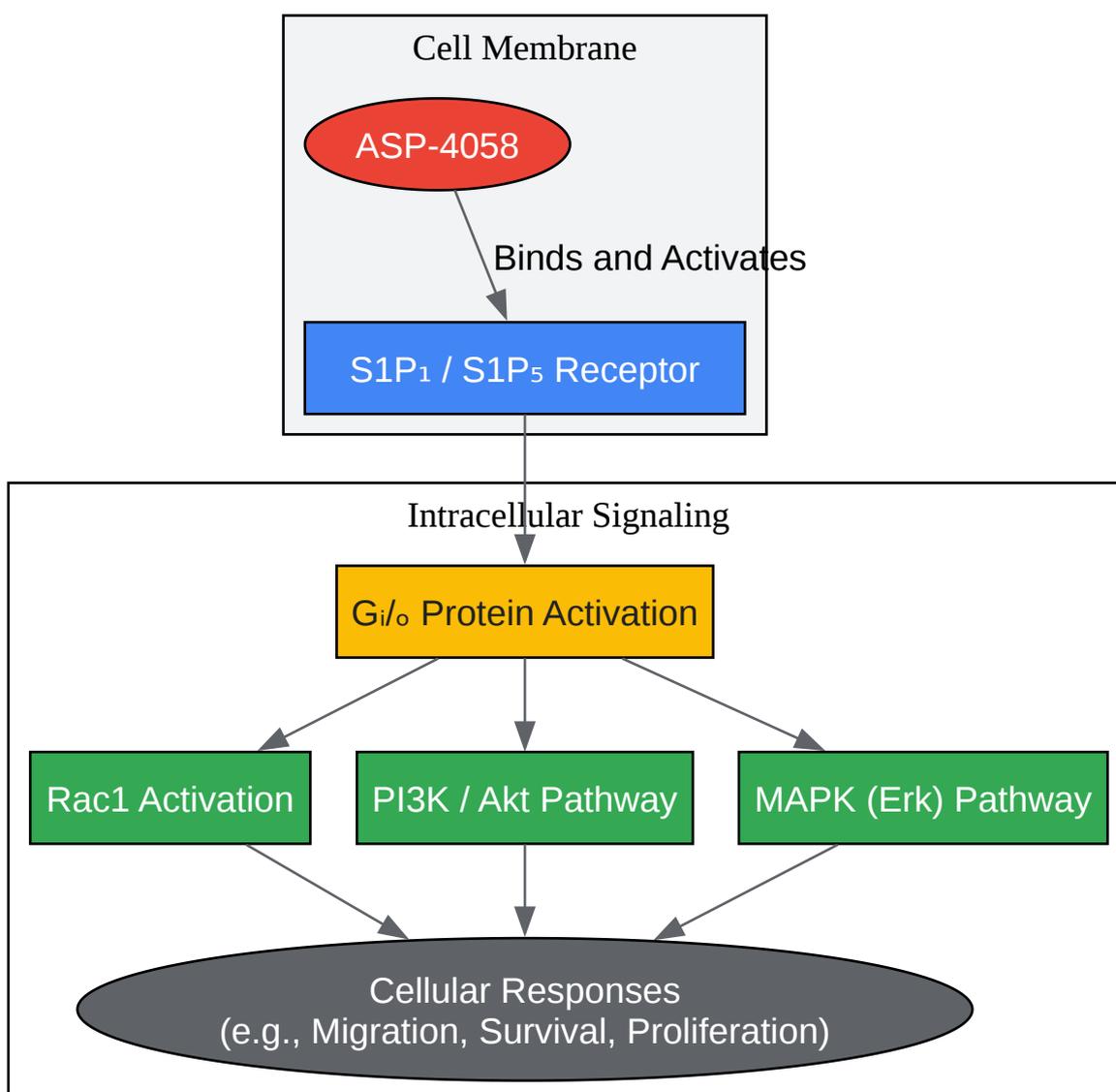


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Caption: Experimental workflow for evaluating **ASP-4058** potency using a GTPyS binding assay.

Mechanism of Action: S1P Receptor Signaling

ASP-4058 activates S1P₁ and S1P₅, which are G-protein coupled receptors. Upon binding, these receptors primarily couple to the G_{i/o} family of G-proteins, initiating a cascade of downstream signaling events.



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Caption: Simplified signaling pathway of **ASP-4058** via S1P receptors 1 and 5.

Disposal Plan

The disposal of **ASP-4058** and all contaminated materials must be handled as hazardous waste to prevent environmental contamination and accidental exposure.

Waste Segregation and Collection

- **Solid Waste:** Collect unused **ASP-4058** powder, contaminated weigh boats, and PPE (gloves, disposable lab coats) in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Collect unused stock solutions and experimental solutions containing **ASP-4058** in a separate, sealed, and clearly labeled hazardous waste container. Ensure the container is compatible with the solvent used.
- **Sharps:** Dispose of contaminated pipette tips and any other contaminated sharps in a designated sharps container for hazardous chemical waste.

Disposal Procedure

- **Labeling:** All waste containers must be labeled with "Hazardous Waste," the full chemical name "**ASP-4058** hydrochloride," and the primary hazard (e.g., "Toxic").
- **Storage:** Store waste containers in a designated satellite accumulation area until they are collected by the institution's environmental health and safety (EHS) office.
- **Final Disposal:** The final disposal of **ASP-4058**, a fluorinated organic compound, should be through high-temperature incineration by a licensed hazardous waste disposal company. This method is effective at breaking the stable carbon-fluorine bonds. Do not dispose of **ASP-4058** down the drain or in regular trash.

By adhering to these guidelines, researchers can safely handle **ASP-4058**, ensuring both personal safety and the integrity of their scientific work. Always consult your institution's specific safety protocols and EHS office for further guidance.

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